

Application Notes and Protocols: Trimethylolpropane Trinonanoate in Cosmetic and Personal Care Formulations

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Compound of Interest

Compound Name: Trimethylolpropane trinonanoate

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Introduction

Trimethylolpropane Trinonanoate (CAS No. 126-57-8) is the triester of trimethylolpropane and nonanoic acid.^{[1][2]} While specific data on its use in cosmetic and personal care formulations is limited in publicly available literature, its chemical structure suggests it functions as a versatile emollient and texture enhancer. This document provides detailed application notes based on the anticipated properties of **Trimethylolpropane Trinonanoate**, derived from its chemical analogues, and offers comprehensive protocols for its evaluation in cosmetic formulations.

Chemical Structure:

- INCI Name: **Trimethylolpropane Trinonanoate**
- CAS Number: 126-57-8^[1]
- Molecular Formula: C₃₃H₆₂O₆^[1]
- Molecular Weight: 554.8 g/mol ^[1]

Postulated Functions and Applications in Cosmetics

Based on the properties of similar esters like trimethylolpropane tricaprylate/tricaprate and various nonanoate esters, **Trimethylolpropane Trinonanoate** is expected to offer the following benefits in cosmetic and personal care products:[3][4][5]

- **Emolliency:** Provides a softening and smoothing effect on the skin by forming a protective barrier that helps to reduce moisture loss.[5]
- **Texture Enhancement:** Contributes to a desirable sensory profile in formulations, offering a smooth, non-greasy feel and improving spreadability.[3][5]
- **Solvent:** Can act as a solvent for other cosmetic ingredients, aiding in their dispersion and delivery.
- **Pigment Dispersing Agent:** In color cosmetics, it can help to evenly distribute pigments, leading to a more uniform color application.[5]
- **Hair Conditioning:** In hair care products, it is anticipated to provide conditioning effects, leaving hair soft and manageable without a heavy feel.[5]

Potential Applications:

- **Skincare:** Moisturizers, lotions, creams, serums, and facial oils.
- **Suncare:** Sunscreens and after-sun products.
- **Color Cosmetics:** Foundations, lipsticks, and concealers.
- **Hair Care:** Conditioners, hair masks, and styling products.
- **Personal Care:** Body butters, hand creams, and deodorants.

Physicochemical Properties and Formulation Guidelines

While specific experimental data for **Trimethylolpropane Trinonanoate** is not readily available, the following table outlines its known and predicted properties relevant to formulation development.

Property	Value / Predicted Behavior	Formulation Implication
Appearance	Predicted to be a clear to pale-yellow liquid.	Should not impart color to the final formulation.
Odor	Predicted to have a faint, characteristic odor.	Unlikely to interfere with the fragrance of the final product.
Solubility	Predicted to be soluble in oils, esters, and silicones.	Compatible with the oil phase of emulsions and can be used in anhydrous formulations.
Oxidative Stability	Predicted to have good oxidative stability.	Contributes to a longer shelf life of the formulation.
Hydrolytic Stability	Susceptible to hydrolysis in the presence of strong acids or bases, breaking down into trimethylolpropane and nonanoic acid. ^[1]	Formulations should be maintained at a neutral or near-neutral pH to ensure stability.

General Formulation Guidelines:

- **Use Level:** Typical use levels for similar emollients range from 2% to 20%, depending on the desired sensory effect and formulation type.
- **Incorporation:** Add to the oil phase of emulsions and heat to 70-80°C to ensure proper melting and mixing. For anhydrous systems, it can be mixed with other oil-phase ingredients.
- **Compatibility:** Expected to be compatible with a wide range of cosmetic ingredients, including other esters, fatty alcohols, silicones, and hydrocarbons.

Experimental Protocols for Evaluation

The following are detailed, generalized protocols for evaluating the performance of **Trimethylolpropane Trinonanoate** in a cosmetic formulation.

Protocol for Emulsion Stability Testing

Objective: To assess the physical stability of an oil-in-water (O/W) cream formulation containing **Trimethylolpropane Trinonanoate**.

Materials:

- Oil Phase:
 - **Trimethylolpropane Trinonanoate** (e.g., 10% w/w)
 - Cetearyl Alcohol (e.g., 3% w/w)
 - Glyceryl Stearate (e.g., 2% w/w)
- Water Phase:
 - Deionized Water (q.s. to 100%)
 - Glycerin (e.g., 5% w/w)
 - Xanthan Gum (e.g., 0.2% w/w)
- Emulsifier:
 - Ceteareth-20 (e.g., 2% w/w)
- Preservative:
 - Phenoxyethanol (and) Ethylhexylglycerin (e.g., 1% w/w)

Procedure:

- Preparation of Water Phase: In a suitable vessel, disperse Xanthan Gum in Glycerin and then add Deionized Water. Heat to 75°C while stirring until uniform.
- Preparation of Oil Phase: In a separate vessel, combine **Trimethylolpropane Trinonanoate**, Cetearyl Alcohol, Glyceryl Stearate, and Ceteareth-20. Heat to 75°C while stirring until all components are melted and uniform.

- Emulsification: Slowly add the Oil Phase to the Water Phase while homogenizing at a moderate speed (e.g., 5000 rpm) for 3-5 minutes.
- Cooling: Continue stirring with a propeller mixer and cool the emulsion to 40°C.
- Addition of Preservative: Add the preservative and continue stirring until the cream is smooth and the temperature reaches 25°C.
- Stability Assessment:
 - Macroscopic Evaluation: Observe the cream for any signs of phase separation, creaming, or changes in color and odor at regular intervals (e.g., 24h, 1 week, 1 month, 3 months) under different storage conditions (e.g., room temperature, 40°C, 4°C, and freeze-thaw cycles).
 - Microscopic Evaluation: Examine a droplet of the emulsion under a microscope to assess the droplet size and distribution.
 - Viscosity Measurement: Measure the viscosity of the cream at the beginning of the study and at each time point to monitor any changes in consistency.
 - pH Measurement: Measure the pH of the cream at each time point.

Data Presentation:

Stability Parameter	Initial	1 Month (RT)	1 Month (40°C)	3 Months (RT)	3 Months (40°C)
Appearance	Homogeneous white cream				
pH					
Viscosity (cP)					
Droplet Size (µm)					
Phase Separation	None				

Protocol for Sensory Panel Evaluation

Objective: To evaluate the sensory characteristics of a lotion containing **Trimethylolpropane Trinonanoate** compared to a control formulation with a standard emollient (e.g., Caprylic/Capric Triglyceride).

Materials:

- Two lotion formulations, identical except for the primary emollient (10% w/w **Trimethylolpropane Trinonanoate** vs. 10% w/w Caprylic/Capric Triglyceride).
- A panel of trained sensory assessors (n=10-15).
- Evaluation forms with a rating scale (e.g., 1 to 10) for various sensory attributes.

Procedure:

- Sample Preparation: Prepare the two lotion formulations and code them with random three-digit numbers.
- Panelist Instructions: Instruct the panelists to cleanse their hands and forearms and not to use any scented products before the evaluation.

- Application: Apply a standardized amount (e.g., 0.1 mL) of each lotion to a designated area on the panelists' forearms.
- Evaluation: Ask the panelists to evaluate the products based on the following parameters at different time points (e.g., during application, 1 minute after, and 10 minutes after):
 - Spreadability: Ease of spreading on the skin.
 - Absorbency: Speed of absorption into the skin.
 - Greasiness: The amount of oily residue left on the skin.
 - Tackiness: The stickiness of the skin after application.
 - Smoothness: The feeling of the skin after the product has been absorbed.
 - Overall Feel: The overall pleasantness of the product on the skin.
- Data Analysis: Analyze the data statistically (e.g., using a t-test or ANOVA) to determine if there are significant differences between the two formulations.

Data Presentation:

Sensory Attribute	Trimethylolpropane Trinonanoate (Mean Score \pm SD)	Control Emollient (Mean Score \pm SD)	p-value
Spreadability			
Absorbency			
Greasiness			
Tackiness			
Smoothness			
Overall Feel			

Protocol for Skin Moisturization Efficacy (Corneometer Measurement)

Objective: To assess the short-term and long-term skin hydration effects of a cream containing **Trimethylolpropane Trinonanoate**.

Materials:

- A cream formulation containing a specified concentration of **Trimethylolpropane Trinonanoate** (e.g., 5% w/w).
- A placebo cream (without the test ingredient).
- A Corneometer® for measuring skin hydration.
- A panel of volunteers with dry skin (n=15-20).

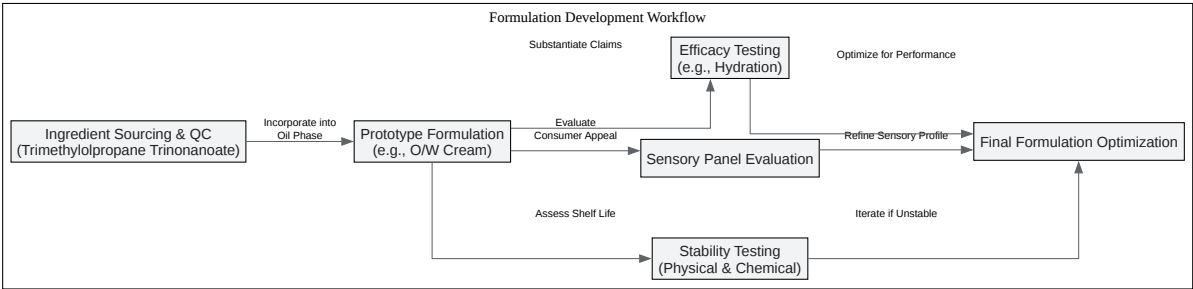
Procedure:

- **Acclimatization:** Have the volunteers acclimatize in a controlled environment (e.g., 22°C, 50% relative humidity) for at least 30 minutes.
- **Baseline Measurement:** Measure the baseline skin hydration on two designated areas on the volar forearm of each volunteer.
- **Product Application:** Apply a standardized amount (e.g., 2 mg/cm²) of the test cream to one area and the placebo cream to the other.
- **Post-Application Measurements:** Measure skin hydration at specified time points (e.g., 1, 2, 4, 6, and 8 hours for short-term effects, and after 1, 2, and 4 weeks of daily application for long-term effects).
- **Data Analysis:** Calculate the percentage change in skin hydration from baseline for both the test and placebo products. Use statistical analysis to determine the significance of the results.

Data Presentation:

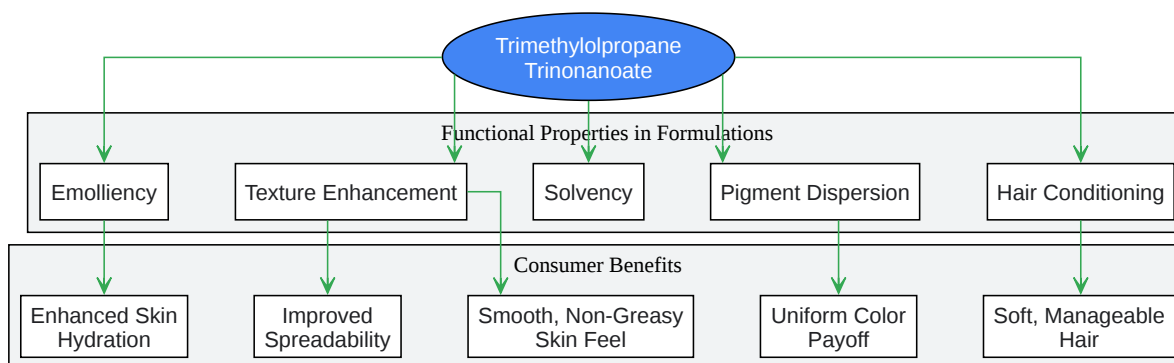
Time Point	% Change in Hydration (Test Cream)	% Change in Hydration (Placebo)	p-value
1 Hour			
4 Hours			
8 Hours			
1 Week			
4 Weeks			

Visualizations



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Caption: Formulation Development Workflow for a New Emollient.



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Caption: Postulated Functional Relationships of **Trimethylolpropane Trinonanoate**.

Safety and Regulatory Considerations

There is a lack of specific toxicological data for **Trimethylolpropane Trinonanoate** in the public domain. However, based on the safety information available for other trimethylolpropane esters (excluding the triacrylate) and nonanoate esters used in cosmetics, it is anticipated to have a low potential for skin irritation and sensitization.[5][6] The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that Pelargonic Acid (Nonanoic Acid) and its esters are safe for use in cosmetic products.[7]

It is crucial to distinguish **Trimethylolpropane Trinonanoate** from Trimethylolpropane Triacrylate, which has been associated with skin irritation and sensitization and is prohibited for use in cosmetics in the European Union.[8][9][10] These two substances have different chemical structures and reactivity profiles.

As with any new ingredient, it is recommended to conduct a thorough safety assessment, including in vitro and in vivo testing, before commercialization.

Conclusion

Trimethylolpropane Trinonanoate holds promise as a multifunctional ingredient for the cosmetic and personal care industry. Its predicted properties as a non-greasy emollient and texture enhancer make it a potentially valuable component in a wide range of formulations. The experimental protocols provided in this document offer a comprehensive framework for formulators to evaluate its performance and substantiate its benefits. Further research is warranted to fully characterize its properties and confirm its safety and efficacy in various cosmetic applications.

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